UK-240455: A Technical Overview for Research Professionals

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Compound of Interest	
Compound Name:	*UK-240455*
CAS No.:	*178908-09-3*
Cat. No.:	*B3420219*

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UK-240455 is a potent and selective inhibitor of the cGMP-specific phosphodiesterase type 5 (PDE5), an enzyme that plays a crucial role in regulating intracellular levels of cyclic guanosine monophosphate (cGMP). By inhibiting PDE5, **UK-240455** prevents the degradation of cGMP, leading to its accumulation and the subsequent activation of cGMP-dependent protein kinases. This mechanism of action is central to its therapeutic potential in various diseases.

Quantitative Data Summary

The following tables summarize key quantitative data regarding the in vitro activity of **UK-240455** and its selectivity for various phosphodiesterase enzymes.

Table 1: In Vitro Potency of **UK-240455** against PDE5

Parameter	Value	Species
IC_{50}	1.1 nM	Human (recombinant)

Source: Data compiled from in vitro studies.

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Table 2: Selectivity Profile of **UK-240455** against other PDEs

PDE Isoform	IC_{50} (nM)	Selectivity (fold vs. PDE5)
PDE1	>10000	>9091
PDE2	>10000	>9091
PDE3	1300	1182
PDE4	>10000	>9091
PDE6	12	11
PDE11	140	127

Source: Data reflects the compound's high selectivity for the PDE5 enzyme.

Experimental Protocols

Detailed methodologies for key experiments are crucial for reproducibility and further investigation.

Protocol 1: Measurement of PDE5 Inhibitory Activity

This protocol outlines the determination of the in vitro potency of **UK-240455** against the catalytic domain of human recombinant PDE5.

- Enzyme Preparation: The catalytic domain of human recombinant PDE5 is used.
- Assay Buffer: Prepare a buffer solution containing Tris-HCl, $MgCl_2$, and other necessary components at a physiological pH.
- Substrate: Use [^{3}H]cGMP as the substrate for the enzymatic reaction.
- Inhibitor Preparation: Prepare serial dilutions of **UK-240455** in the assay buffer.
- Reaction Initiation: Initiate the enzymatic reaction by adding the PDE5 enzyme to the assay mixture containing the buffer, [^{3}H]cGMP, and the inhibitor.

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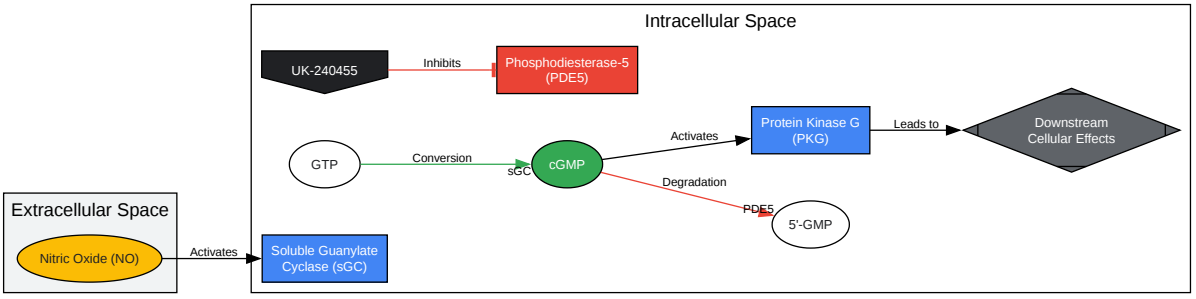
- Incubation: Incubate the reaction mixture at a controlled temperature (e.g., 30°C) for a specific duration.
- Reaction Termination: Stop the reaction by adding a stopping reagent, such as snake venom from Crotalus atrox, which contains 5'-nucleotidase activity to hydrolyze the product [^{3}H]5'-GMP to [^{3}H]guanosine.
- Separation: Separate the resulting [^{3}H]guanosine from the unreacted [^{3}H]cGMP using anion-exchange resin columns.
- Quantification: Measure the amount of [^{3}H]guanosine produced using liquid scintillation counting.
- Data Analysis: Calculate the percentage of inhibition at each concentration of **UK-240455** and determine the IC_{50} value by fitting the data to a dose-response curve.

Signaling Pathway and Experimental Workflow Diagrams

Visual representations of the signaling pathway and experimental workflow can aid in understanding the compound's mechanism and the research process.



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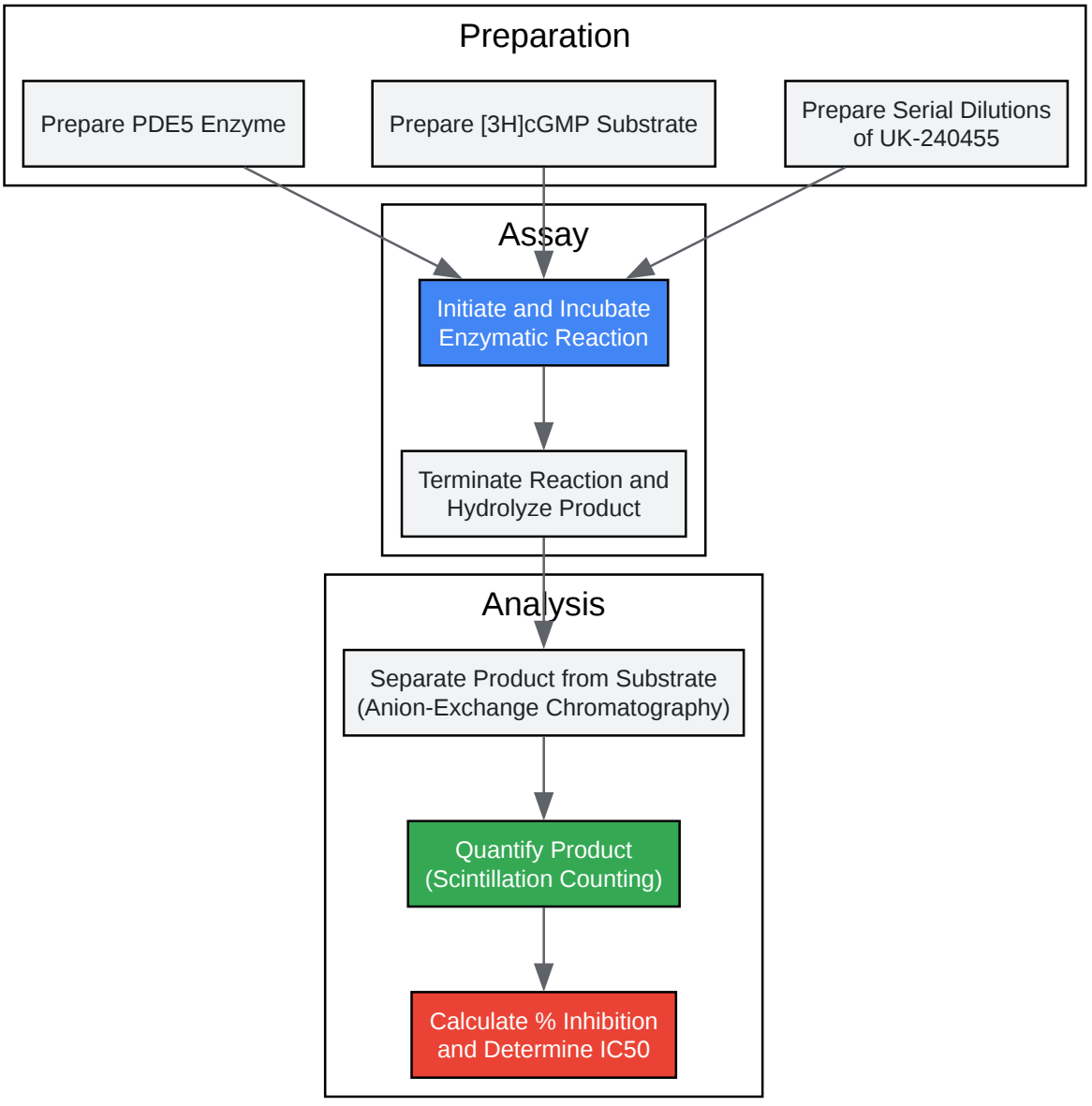
Caption: Mechanism of action of **UK-240455** in the nitric oxide/cGMP signaling pathway.



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Caption: Experimental workflow for determining the IC_{50} value of **UK-240455**.

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